

N-563: A Technical Overview of Physicochemical Properties

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Compound of Interest

Compound Name: N 563

Cat. No.: B1663612

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide consolidates the currently available data on the stability and solubility of the research compound N-563, identified by CAS number 140686-92-6. It is important to note that publicly accessible, in-depth experimental data on this specific molecule is limited. The information presented herein is compiled from available safety data sheets and chemical supplier information.

Physicochemical and Stability Data

The following table summarizes the known physicochemical properties and stability information for N-563.

Property	Data	Reference
Chemical Name	beta-Alanine, N-(4-((7-((aminoiminomethyl)amino)-1-oxoheptyl)amino)-3-hydroxy-1-oxobutyl)-, (+-)-	[1]
Synonyms	N 563, N563	[1]
Molecular Formula	C15H29N5O5	[1]
Molecular Weight	359.43 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Shipping Conditions	Shipped under ambient temperature as a non-hazardous chemical.	[1]
Short-term Storage	0 - 4 °C (days to weeks)	[1]
Long-term Storage	-20 °C (months to years)	[1]

Solubility Profile

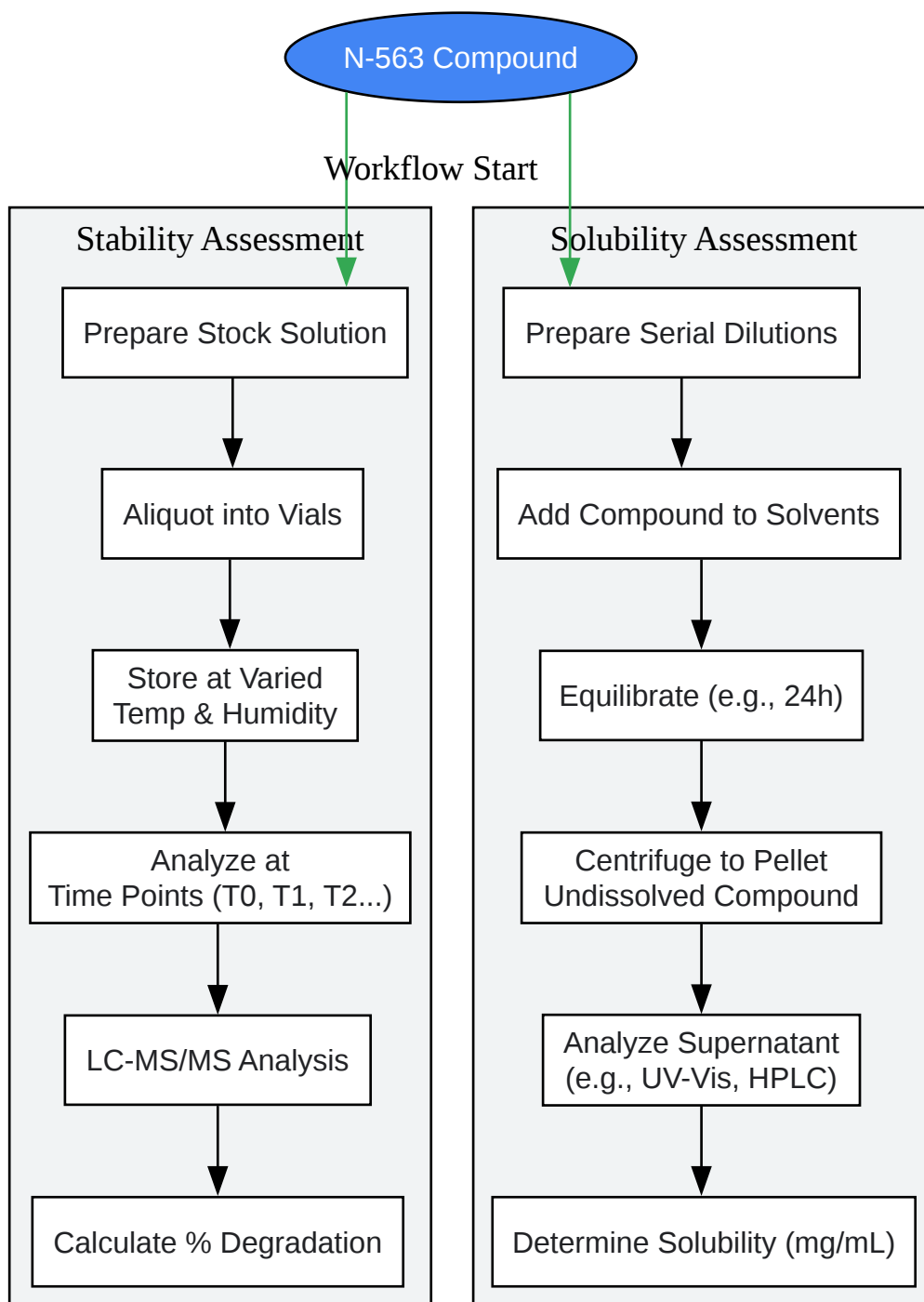
Detailed quantitative solubility data for N-563 in various solvents is not readily available in the public domain. For research purposes, it is recommended to perform solubility testing in solvents relevant to the intended application. A general workflow for determining solubility is outlined below.

Experimental Protocols

Specific experimental protocols for the stability and solubility testing of N-563 have not been published. Researchers should refer to established methodologies for characterizing novel chemical entities. A general workflow for assessing compound stability and solubility is provided in the diagram below.

Visualizing Experimental Workflows

The following diagram illustrates a generalized workflow for assessing the stability and solubility of a research compound like N-563.



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Caption: Generalized workflow for stability and solubility assessment of a chemical compound.

Important Distinction: N-563 vs. MEDI-563

It is crucial to distinguish N-563 (CAS# 140686-92-6), an analog of 15-deoxyspergualin, from MEDI-563, also known as Benralizumab.[2][3] MEDI-563 is a humanized monoclonal antibody that targets the alpha subunit of the interleukin-5 receptor and is used in the treatment of severe eosinophilic asthma.[2][3] The available scientific literature for "MEDI-563" is extensive and relates to its biological activity and clinical applications, which are distinct from the physicochemical data sought for N-563.

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References

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